

Undecanenitrile: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Undecanenitrile

Cat. No.: B1346573

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Executive Summary

Undecanenitrile (C₁₁H₂₁N), a long-chain aliphatic nitrile, is a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[1] Its utility in these applications is intrinsically linked to its solubility characteristics in various organic solvents, which dictates reaction kinetics, purification strategies, and formulation development. This technical guide provides a comprehensive overview of the known solubility properties of **undecanenitrile**, outlines a detailed experimental protocol for its quantitative determination, and presents a logical workflow for this process. Due to a lack of specific quantitative data in publicly available literature, this guide also provides qualitative solubility information and a robust methodology for researchers to generate precise data in their own laboratories.

Physicochemical Properties of Undecanenitrile

Undecanenitrile is a colorless to pale yellow liquid at room temperature with a characteristic nitrile odor.[1] Its long, non-polar alkyl chain dominates its physical properties, rendering it largely hydrophobic.

Table 1: General Physicochemical Properties of **Undecanenitrile**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₁ N	[1]
Molecular Weight	167.29 g/mol	[1]
Boiling Point	239.3 °C	[1]
Melting Point	-16.0 °C	
Density	0.8210 g/cm ³	
Water Solubility	Estimated at < 1 g/100 mL; 7.695 mg/L at 25°C	

Solubility of Undecanenitrile in Organic Solvents

The general principle of "like dissolves like" governs the solubility of **undecanenitrile**. Its predominantly non-polar structure leads to good solubility in non-polar and weakly polar organic solvents.

Qualitative Solubility

Published data indicates that **undecanenitrile** is:

- Soluble in: alcohol, hexane, and dichloromethane.
- Insoluble in: water.

The long hydrocarbon tail of **undecanenitrile** is the primary contributor to its solubility in non-polar solvents like hexane. The polar nitrile group (-C≡N) allows for some interaction with more polar solvents. As the alkyl chain length of nitriles increases, their solubility in water decreases.

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **undecanenitrile** in a wide range of common organic solvents. The following table summarizes the available information and provides an expected trend based on the polarity of the solvents. Researchers are encouraged

to use the experimental protocol in Section 4.0 to determine precise solubility values for their specific applications.

Table 2: Quantitative Solubility of **Undecanenitrile** in Common Organic Solvents (Experimental Determination Recommended)

Solvent	Polarity Index	Expected Solubility	Experimentally Determined Solubility (g/100 mL at 25°C)
Hexane	0.1	High	Data not available
Toluene	2.4	High	Data not available
Chloroform	4.1	High	Data not available
Dichloromethane	3.1	High	Data not available
Ethyl Acetate	4.4	Moderate to High	Data not available
Acetone	5.1	Moderate	Data not available
Ethanol	4.3	Moderate	Data not available
Methanol	5.1	Low to Moderate	Data not available

Experimental Protocol: Determination of Undecanenitrile Solubility via the Static Equilibrium Method

This section provides a detailed methodology for the quantitative determination of **undecanenitrile** solubility in an organic solvent at a specific temperature. The static equilibrium method followed by gravimetric analysis is a reliable and widely used technique.

Materials and Equipment

- **Undecanenitrile** (solute)

- Selected organic solvent
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Vials with screw caps
- Volumetric flasks and pipettes
- Syringes and syringe filters (PTFE, $0.22\ \mu\text{m}$)
- Evaporating dishes or pre-weighed vials
- Drying oven or vacuum desiccator

Experimental Procedure

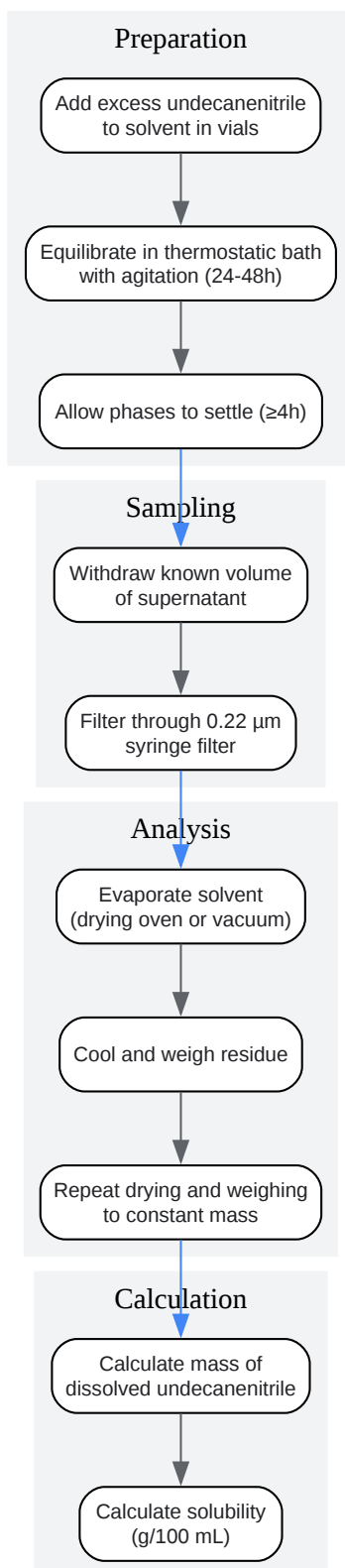
- Preparation of Saturated Solutions:
 - Add an excess amount of **undecanenitrile** to a series of vials containing a known volume (e.g., 10 mL) of the selected organic solvent. The presence of a distinct undissolved **undecanenitrile** phase is necessary to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic water bath set to the desired temperature (e.g., 25°C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - After the equilibration period, allow the vials to stand undisturbed in the water bath for at least 4 hours to permit the undissolved **undecanenitrile** to settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or vial to remove any undissolved micro-droplets.

- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish containing the filtered saturated solution in a drying oven at a temperature slightly above the boiling point of the solvent but well below the boiling point of **undecanenitrile**. Alternatively, use a vacuum desiccator at room temperature to evaporate the solvent.
 - Once the solvent has completely evaporated, cool the evaporating dish to room temperature in a desiccator and weigh it on the analytical balance.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **undecanenitrile** is the final constant mass of the evaporating dish minus the initial tare mass of the empty dish.
 - Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dissolved } \mathbf{undecanenitrile} \text{ (g)} / \text{Volume of sample withdrawn (mL)}) * 100$$

Diagram of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **undecanenitrile** solubility.



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Caption: Experimental workflow for determining **undecanenitrile** solubility.

Conclusion

While specific quantitative solubility data for **undecanenitrile** in a wide array of organic solvents is not readily available in the literature, its chemical structure dictates a high affinity for non-polar and weakly polar solvents. For drug development and chemical synthesis applications requiring precise solubility values, the detailed static equilibrium method provided in this guide offers a reliable means of generating this critical data. The presented workflow and protocol empower researchers to systematically evaluate **undecanenitrile**'s behavior in various solvent systems, thereby facilitating process optimization and formulation design.

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References

- 1. researchgate.net [researchgate.net]
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